

Multiple Entities Identified as PK-10: Clarification Required

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Compound of Interest		
Compound Name:	PK-10	
Cat. No.:	B11934353	Get Quote

Initial research into the mechanism of action for "**PK-10**" has revealed multiple, distinct substances and contexts associated with this designation. To provide an accurate and in-depth technical guide, it is crucial to identify the specific "**PK-10**" of interest. The entities identified are:

- **PK-10** as an Antifungal Synergist: In the context of mycology, **PK-10** is described as a synergistic agent for the antifungal drug Fluconazole. Its mechanism of action is reported to involve the disruption of fungal cell membrane integrity, inhibition of efflux pumps, and the impediment of hyphae formation in Candida albicans.[1][2] This activity is linked to the induction of reactive oxygen species and subsequent mitochondrial dysfunction.[1]
- LPD/PK-10 as a Document Identifier for Pregabalin (LYRICA): The identifier "LPD/PK-10" has been associated with product documentation for LYRICA, a medication whose active ingredient is Pregabalin. The mechanism of action for Pregabalin involves binding to the α2-δ subunit of voltage-gated calcium channels in the central nervous system.[3]
- ICP10 PK A Viral Protein Kinase: Within the field of virology, ICP10 PK refers to a protein kinase domain of the large subunit of the Herpes Simplex Virus Type 2 (HSV-2) ribonucleotide reductase. This protein kinase is implicated in blocking apoptosis in neuronal cells.[4]
- IL-10 Signaling Pathway: Searches for "PK-10 signaling pathway" have prominently returned information on the Interleukin-10 (IL-10) pathway. This is a well-characterized anti-inflammatory cytokine signaling cascade that primarily utilizes the JAK-STAT and PI3K



signaling pathways to regulate immune responses.[5][6][7][8][9] It is currently unclear if this pathway is directly related to a specific compound designated **PK-10**.

 PK in Medical Procedures: The abbreviation "PK" is also used to refer to penetrating keratoplasty, a type of corneal transplant surgery.[10]

Due to these disparate findings, a comprehensive technical guide on the "core mechanism of action" of **PK-10** cannot be developed without further clarification. Detailed information regarding quantitative data, experimental protocols, and signaling pathways is highly specific to the particular molecule or process in question.

We request that the user specify which of the above-mentioned "**PK-10**" entities is the subject of their query. Once the correct context is established, a targeted and in-depth response can be formulated to meet the requirements of the request.

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